

Essential Safety and Operational Guide for Handling Methyl 4-hydrazinylbenzoate Hydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 4-hydrazinylbenzoate Hydrochloride*

Cat. No.: *B1304157*

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **Methyl 4-hydrazinylbenzoate Hydrochloride**, including detailed operational and disposal plans to ensure laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 4-hydrazinylbenzoate Hydrochloride is classified as a hazardous substance.

Inhalation, ingestion, or skin contact may be harmful, and it can cause significant skin and eye irritation.[1][2][3] Adherence to the following personal protective equipment (PPE) protocols is mandatory to minimize exposure risks.

Hazard Classification	GHS Hazard Statement(s)
Acute Toxicity (Oral, Dermal, Inhalation)	H302: Harmful if swallowed[2][3] H312: Harmful in contact with skin[2][3] H332: Harmful if inhaled[2][3]
Skin Irritation	H315: Causes skin irritation[1][2][3]
Eye Irritation	H319: Causes serious eye irritation[1][2][3]
Specific target organ toxicity — single exposure	H335: May cause respiratory irritation[1][3]

A comprehensive PPE strategy is critical when working with this compound. The following table outlines the recommended personal protective equipment.

Body Part	Recommended Protection	Standard/Specification
Eyes/Face	Safety goggles with side protection.[1]	EN 166 or 29 CFR 1910.133.
Skin (Hands)	Chemical-resistant gloves (e.g., Nitrile rubber).[1]	EN 374.[1]
Skin (Body)	Protective clothing to prevent skin exposure.[1]	N/A
Respiratory	Dust mask (type N95 or equivalent) or a full-face respirator if exposure limits are exceeded.[1][4]	NIOSH (US) or EN 149 (EU). [1]

Quantitative Data Summary

Property	Value
Molecular Formula	C8H11ClN2O2[5]
Molecular Weight	202.64 g/mol [2][5]
Melting Point	205-207°C[3]
Physical Form	Solid
Purity	>95% to 97%[6]

Operational and Disposal Plans

Step-by-Step Handling Procedure

Safe handling practices are crucial to prevent accidental exposure and contamination. Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risks.[1][6]

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[1][6]
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above. This includes safety goggles, chemical-resistant gloves, a lab coat, and a dust mask.
- Dispensing: When weighing or transferring the solid material, avoid generating dust.[1][6] Use techniques such as gentle scooping and work on a surface that is easy to decontaminate.
- Solution Preparation: If preparing a solution, slowly add the solid to the solvent to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[6] Decontaminate all work surfaces and equipment. Remove and properly dispose of contaminated PPE.

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[6][7] Remove contaminated clothing and wash it before reuse. [6] If skin irritation persists, get medical advice/attention.[6]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[6] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[6] If eye irritation persists, get medical advice/attention.[6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[6] Never give anything by mouth to an unconscious person.[4] Call a physician or poison control center immediately.[4]

Spill Response

- Minor Spills (Solid): Carefully sweep or vacuum the spilled material and place it into a suitable, labeled container for disposal.[1][6] Avoid generating dust.
- Minor Spills (Liquid): Contain the spill with absorbent materials.[1] Vacuum or shovel the material into a labeled container for disposal. Wash the spill area with large amounts of water.[1]
- Major Spills: Evacuate the area and prevent entry. Notify safety personnel immediately.

Storage and Disposal Plan

Storage:

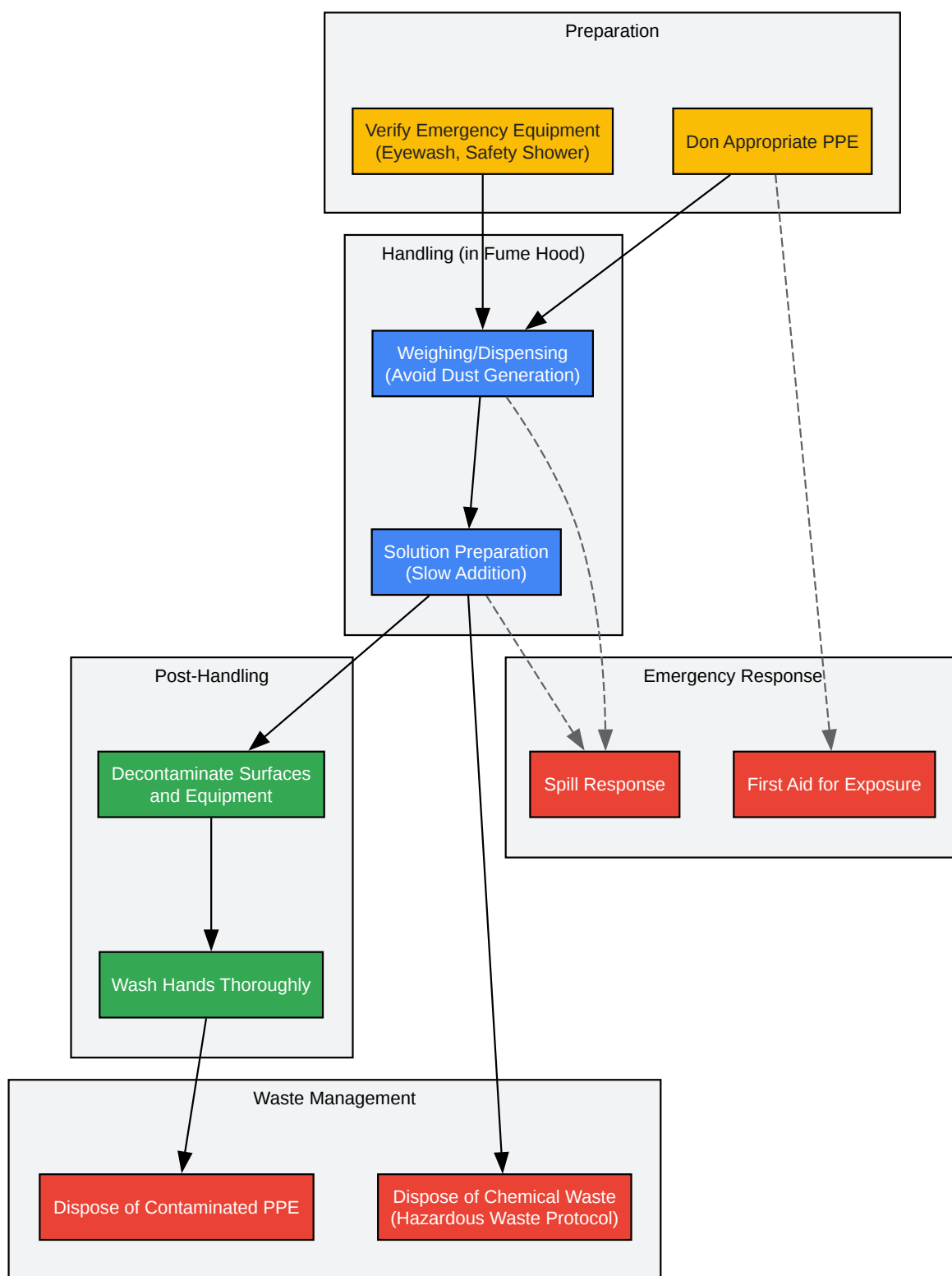
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]
- Store under an inert atmosphere and protect from moisture.[6] Recommended storage temperatures can range from room temperature to as low as -20°C; always consult the supplier's recommendation.[5]
- Store away from strong oxidizing agents.[6]

Disposal:

- Dispose of **Methyl 4-hydrazinylbenzoate Hydrochloride** and any contaminated materials as hazardous waste.[1]
- Disposal must be conducted through an authorized waste collection point and in accordance with all local, regional, and national regulations.[1][6]
- Do not empty into drains or release into the environment.[1][6]

Workflow and Safety Relationships

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methyl 4-hydrazinylbenzoate Hydrochloride**, emphasizing the critical safety checkpoints.



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Caption: Safe handling workflow for **Methyl 4-hydrazinylbenzoate Hydrochloride**.

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Email: info@benchchem.com